

Synthesis and Characterization of Bromochloroborane: A Technical Guide

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Compound of Interest

Compound Name: *BBrCl*
CAS No.: 74930-79-3
Cat. No.: B13756965

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of bromochloroborane species, specifically dichlorobromoborane (BCl_2Br) and dibromochloroborane (BClBr_2). These mixed boron halides are primarily synthesized through halogen redistribution reactions between boron trichloride (BCl_3) and boron tribromide (BBr_3). This document outlines the detailed experimental protocols for their preparation and purification. Furthermore, it delves into the essential characterization techniques, with a focus on ^{11}B Nuclear Magnetic Resonance (NMR) and vibrational (Infrared and Raman) spectroscopy. All pertinent quantitative data from spectroscopic analyses are systematically presented in tabular format for clarity and comparative analysis. Safety precautions for handling the reactive boron trihalide starting materials are also briefly addressed.

Introduction

Bromochloroboranes are inorganic compounds that belong to the family of mixed boron trihalides. Their utility in organic synthesis and materials science stems from their Lewis acidic

nature, which is intermediate between that of their parent trihalides, BCl_3 and BBr_3 . The ability to fine-tune the reactivity of the boron center by altering the halogen substituents makes these compounds valuable reagents and synthetic intermediates. This guide details the established methods for their synthesis and the spectroscopic techniques employed for their unambiguous identification and characterization.

Synthesis of Bromochloroboranes

The most common and effective method for the synthesis of dichlorobromoborane and dibromochloroborane is the halogen redistribution (or scrambling) reaction between boron trichloride and boron tribromide. This is an equilibrium process, and the composition of the resulting mixture depends on the initial stoichiometry of the reactants.

Reaction:



Experimental Protocol: Halogen Redistribution Reaction

This protocol describes a general procedure for the preparation of a mixture of bromochloroboranes. The separation of the individual mixed halides is challenging due to their similar boiling points and can be achieved by careful fractional distillation.

Materials:

- Boron trichloride (BCl_3)
- Boron tribromide (BBr_3)
- A vacuum-tight reaction vessel equipped with a high-vacuum stopcock and a magnetic stir bar
- Schlenk line or glovebox for inert atmosphere handling
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)
- NMR tube suitable for air-sensitive samples

Procedure:

- **Apparatus Preparation:** The reaction vessel and NMR tube must be rigorously dried in an oven and subsequently cooled under a stream of dry nitrogen or argon.
- **Reactant Handling:** All manipulations of BCl_3 and BBr_3 must be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques) due to their high reactivity with moisture and air.
- **Reactant Transfer:** A known molar ratio of BCl_3 and BBr_3 is condensed into the pre-weighed and cooled reaction vessel using a vacuum line. The vessel is cooled with a liquid nitrogen bath to ensure complete condensation.
- **Reaction:** The stopcock of the reaction vessel is closed, and the vessel is allowed to warm to room temperature. The mixture is then stirred for a sufficient period (typically several hours) to allow the redistribution reaction to reach equilibrium.
- **Sample Preparation for Analysis:** For characterization, a portion of the reaction mixture can be transferred to a pre-dried NMR tube under an inert atmosphere. The tube is then flame-sealed.
- **Purification (Optional):** If separation of the individual bromochloroboranes is required, the reaction mixture can be subjected to fractional distillation under reduced pressure. However, this is a difficult separation due to the close boiling points of the components.

Safety Precautions:

Boron trichloride and boron tribromide are corrosive and react violently with water, releasing toxic hydrogen chloride and hydrogen bromide gas, respectively.^{[1][2]} They should be handled in a well-ventilated fume hood or a glovebox.^[1] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn.^{[1][3]}

Characterization of Bromochloroboranes

The primary techniques for the characterization of bromochloroboranes are ^{11}B NMR and vibrational spectroscopy (Infrared and Raman).

¹¹B Nuclear Magnetic Resonance (NMR) Spectroscopy

¹¹B NMR spectroscopy is a powerful tool for the identification and quantification of the different boron halide species in a mixture. The chemical shift of the boron nucleus is highly sensitive to its halogen environment.

Table 1: ¹¹B NMR Chemical Shifts for Bromochloroboranes

Compound	Formula	¹¹ B Chemical Shift (δ, ppm)
Boron Trichloride	BCl ₃	47.5
Dichlorobromoborane	BCl ₂ Br	44.8
Dibromochloroborane	BClBr ₂	41.5
Boron Tribromide	BBr ₃	40.0

Chemical shifts are relative to BF₃·OEt₂. Data sourced from a 1961 study by T. D. Coyle and F. G. A. Stone.

Vibrational Spectroscopy (IR and Raman)

Infrared (IR) and Raman spectroscopy provide information about the vibrational modes of the bromochloroborane molecules. The frequencies of these vibrations are characteristic of the B-Cl and B-Br bonds and the overall molecular symmetry.

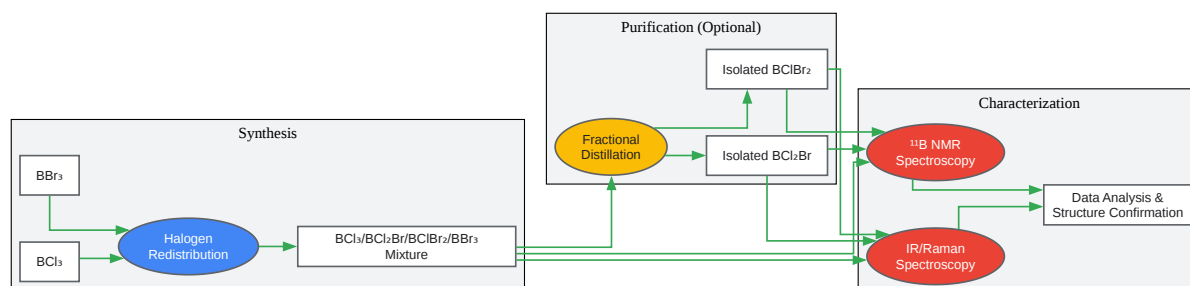
Table 2: Vibrational Frequencies for Bromochloroboranes (cm⁻¹)

Compound	Formula	Vibrational Mode	Raman Frequency (cm ⁻¹)	IR Frequency (cm ⁻¹)
BCl ₂ Br	B-Br stretch	365	-	
B-Cl sym. stretch	445	-		
B-Cl asym. stretch	915	910		
Deformations	160, 230	230		
BClBr ₂	B-Cl stretch	490	-	
B-Br sym. stretch	250	-		
B-Br asym. stretch	810	805		
Deformations	120, 190	190		

Note: Specific experimental data for vibrational frequencies can vary slightly based on the phase (gas, liquid) and measurement conditions. The data presented here are representative values.

Experimental and Logical Workflow

The following diagram illustrates the logical workflow from the synthesis to the characterization of bromochloroboranes.



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